Application Notes and Protocols for Adam CA Administration in Animal Models

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Compound of Interest

Compound Name:	*Adam CA*
CAS No.:	*23113-01-1*
Cat. No.:	*B1666595*

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Disclaimer: The following application notes and protocols are based on the assumption that "**Adam CA**" is a hypothetical inhibitor of ADAM17 (A Disintegrin and Metalloproteinase 17). As of the last update, no specific therapeutic agent named "**Adam CA**" has been identified in the public domain. Therefore, the data presented, including dosages and pharmacokinetic parameters, are illustrative and intended to serve as a template for researchers working with similar small molecule inhibitors in preclinical animal models.

Introduction

A Disintegrin and Metalloproteinases (ADAMs) are a family of transmembrane and secreted proteins with diverse functions in cell adhesion, migration, proteolysis, and signaling.[1][2] ADAM17, also known as TNF-α converting enzyme (TACE), is a key sheddase responsible for the ectodomain shedding of a wide array of cell surface proteins, including tumor necrosis factor-alpha (TNF-α) and ligands of the epidermal growth factor receptor (EGFR).[3][4] Dysregulation of ADAM17 activity has been implicated in various pathologies, particularly in cancer, where it promotes tumor growth and metastasis through the activation of EGFR and other signaling pathways.[1][3] This document provides a detailed protocol for the

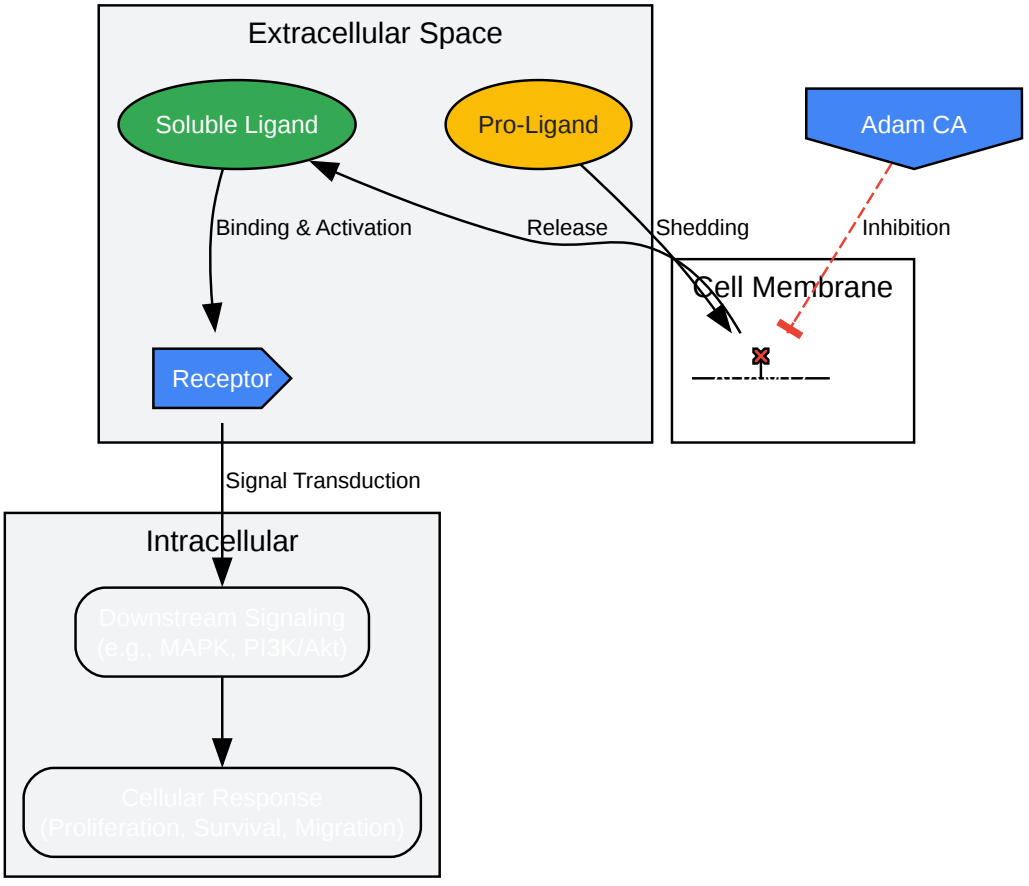
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administration of "**Adam CA**," a hypothetical small molecule inhibitor of ADAM17, in animal models for preclinical efficacy and pharmacokinetic studies.

Signaling Pathway of ADAM17

ADAM17-mediated signaling is a crucial process in both normal physiology and in pathological conditions like cancer. The diagram below illustrates the central role of ADAM17 in releasing growth factors and cytokines that subsequently activate downstream signaling cascades.

ADAM17 Signaling Pathway



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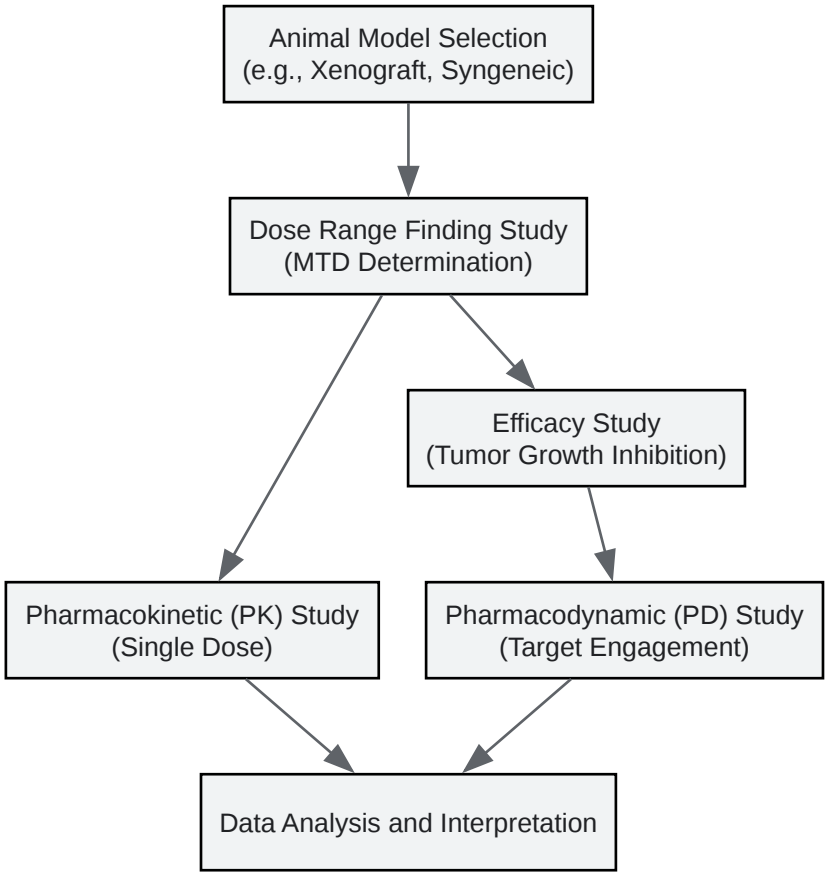
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Caption: ADAM17-mediated ectodomain shedding and its inhibition by **Adam CA**.

Experimental Workflow

A typical preclinical study to evaluate a novel compound like **Adam CA** involves a series of experiments ranging from initial dose-finding and toxicity studies to efficacy and pharmacokinetic assessments. The following diagram outlines a standard experimental workflow.

Experimental Workflow for Adam CA Preclinical Evaluation



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References

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- 3. researchgate.net [researchgate.net]
- 4. ADAM17 is regulated by a rapid and reversible mechanism that controls access to its catalytic site - PMC [pmc.ncbi.nlm.nih.gov]
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